

Application Notes and Protocols: Metathesis Reactions Involving 1-Dodecene

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Compound of Interest

Compound Name: 1-Dodecene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Olefin metathesis is a powerful and versatile catalytic reaction that enables the formation of new carbon-carbon double bonds by rearranging the alkylidene fragments of alkenes.[1][2] This transformation has become an indispensable tool in organic synthesis, polymer chemistry, and drug discovery, largely due to the development of well-defined ruthenium and molybdenum catalysts, such as those developed by Grubbs, Schrock, and Chauvin, who were awarded the Nobel Prize in Chemistry in 2005.[1][3] **1-Dodecene**, a readily available linear alpha-olefin, serves as a valuable C12 building block in various metathesis reactions, including self-metathesis, cross-metathesis, and ethenolysis.[4][5] These reactions provide access to a diverse range of molecules, from long-chain hydrocarbons and functionalized olefins to valuable alpha-olefins for polymer and detergent production.[5][6]

This document provides detailed application notes and experimental protocols for key metathesis reactions involving **1-dodecene**, targeting researchers, scientists, and professionals in drug development.

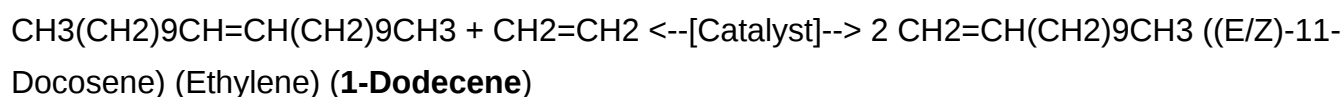
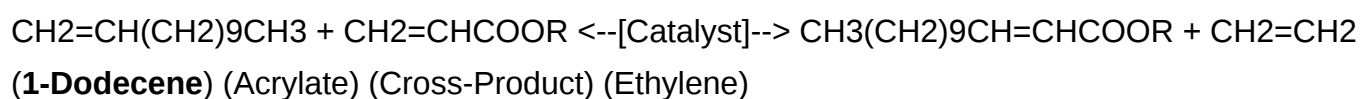
Key Metathesis Reactions of 1-Dodecene

Self-Metathesis of 1-Dodecene

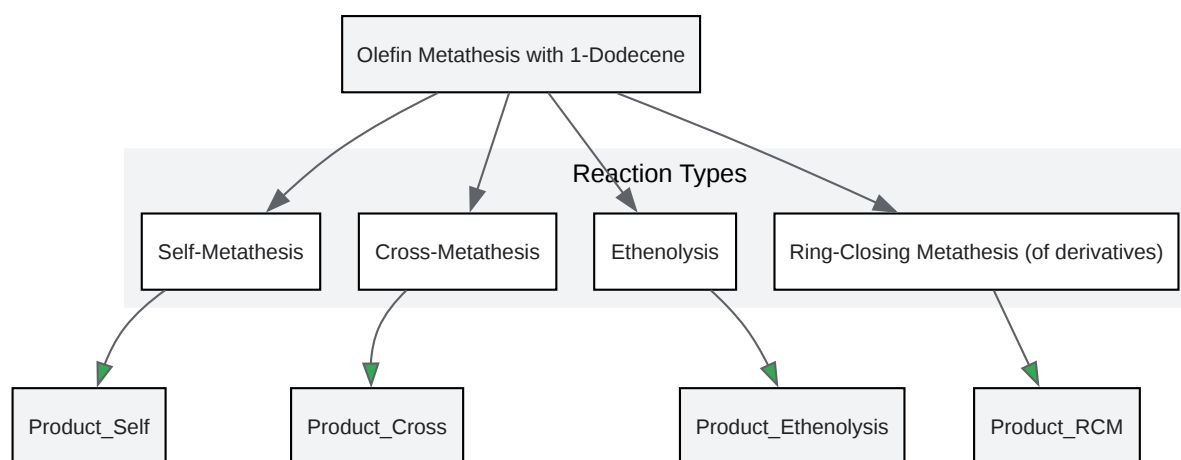
The self-metathesis of **1-dodecene** involves the catalytic reaction of two molecules of **1-dodecene** to produce (E/Z)-11-docosene and ethylene gas.[4] This reaction is a key step in the

production of certain long-chain internal olefins, which have applications as synthetic waxes and lubricant precursors. The removal of the volatile ethylene byproduct drives the reaction to completion.[7]

Reaction Scheme:



Caption: Generalized catalytic cycle for olefin metathesis.



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Caption: Key metathesis reactions involving **1-dodecene**.

Conclusion

Metathesis reactions involving **1-dodecene** offer a versatile platform for the synthesis of a wide array of valuable molecules. The protocols and data presented herein provide a foundation for researchers to explore and apply these powerful transformations in their own work, from the synthesis of fine chemicals to the development of novel therapeutics. The continuous evolution

of metathesis catalysts promises to further expand the scope and utility of these reactions in the future.

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